

5-Ethoxy-2-fluorophenol chemical properties

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Compound of Interest

Compound Name: 5-Ethoxy-2-fluorophenol

Cat. No.: B1612073

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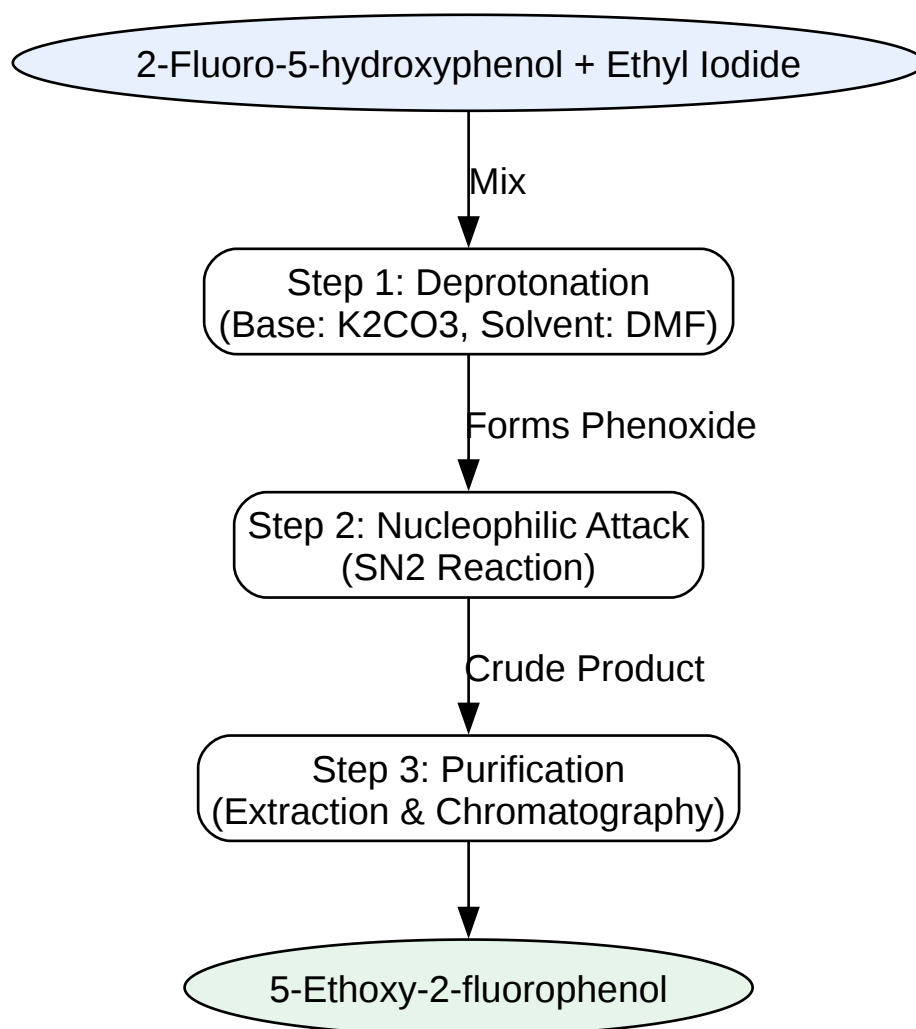
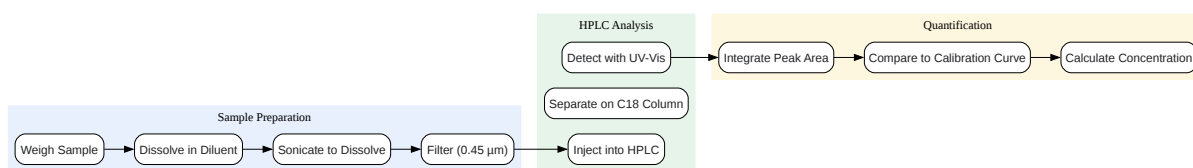
An In-depth Technical Guide to **5-Ethoxy-2-fluorophenol**: Properties, Synthesis, and Applications

Introduction

5-Ethoxy-2-fluorophenol is a fluorinated aromatic compound of increasing interest to the scientific community, particularly those in pharmaceutical research and fine chemical synthesis. As a substituted phenol, it possesses a unique combination of functional groups—a hydroxyl, an ethoxy, and a fluorine atom—that impart specific chemical reactivity and physical properties. The presence of the fluorine atom, in particular, is significant. Fluorine substitution is a widely employed strategy in medicinal chemistry to modulate a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets. This guide provides a comprehensive overview of the chemical properties, potential synthetic routes, analytical methodologies, and safety considerations for **5-Ethoxy-2-fluorophenol**, tailored for researchers and drug development professionals.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of **5-Ethoxy-2-fluorophenol** is the first step in its effective application. The molecule's structure consists of a benzene ring substituted with a hydroxyl group at position 1, a fluorine atom at position 2, and an ethoxy group at position 5.



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